

2,3-dimethylaniline CAS number and chemical synonyms

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Compound of Interest

Compound Name: 2,3-Dimethylaniline

Cat. No.: B142581

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An In-depth Technical Guide to 2,3-Dimethylaniline

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides core technical information on **2,3-dimethylaniline**, a key aromatic amine utilized in various synthesis processes.

Chemical Identity and Synonyms

2,3-Dimethylaniline is an organic compound classified as an aromatic amine.^[1] Its unique structure, with two methyl groups attached to the aniline, makes it a valuable intermediate in the synthesis of dyes, pigments, and pharmaceuticals.^{[2][3]} The definitive identifier for this compound is its CAS (Chemical Abstracts Service) number.

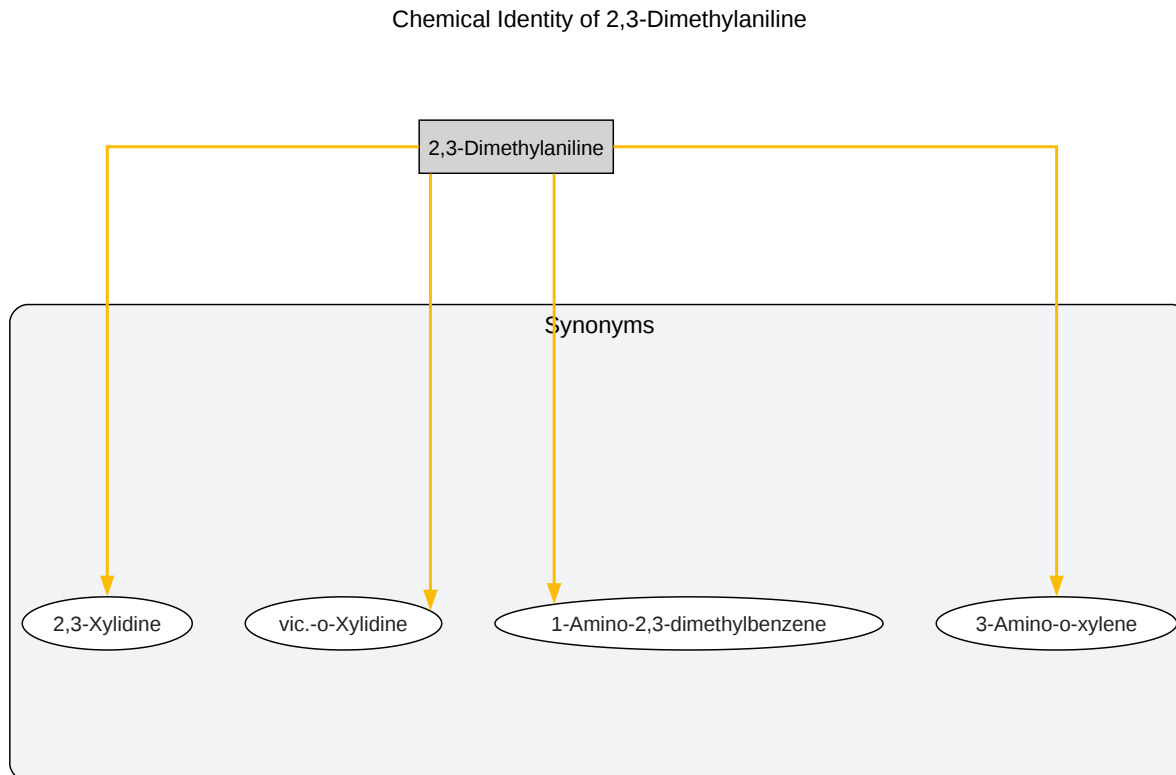
CAS Number: 87-59-2^{[4][5][6][7]}

Below is a table summarizing the common synonyms for **2,3-dimethylaniline**.

Synonym	Reference
2,3-Xylidine	[6][7]
vic.-o-Xylidine	[4][5][7]
1-Amino-2,3-dimethylbenzene	
3-Amino-o-xylene	[6]
2,3-Dimethylbenzenamine	[6]
2,3-Xylylamine	[6]

Logical Relationship Diagram

The following diagram illustrates the relationship between the primary name, its unique CAS identifier, and its various synonyms.



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Relationship between **2,3-Dimethylaniline** and its identifiers.

Experimental Protocols & Data

While detailed experimental protocols for specific reactions involving **2,3-dimethylaniline** are extensive and application-dependent, general procedures often involve its use as a building block in organic synthesis. For instance, it is a key intermediate in the synthesis of certain non-steroidal anti-inflammatory drugs (NSAIDs), dyes, and pesticides.[6] The synthesis of dyes and polymeric materials often utilizes the amine group of **2,3-dimethylaniline** for polymerization reactions.[1]

Physicochemical Properties

A summary of key quantitative data for **2,3-dimethylaniline** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ N	[4][6]
Molecular Weight	121.18 g/mol	[4][5][6]
Boiling Point	221 - 222 °C	[4][6]
Melting Point	2 °C	[5]
Density	0.99 g/cm ³ (at 20 °C)	[4][5]
Flash Point	96 °C	[5]
Solubility in Water	1.5 g/L	[5][6]

Safety and Handling

2,3-Dimethylaniline is classified as toxic if swallowed, in contact with skin, or if inhaled.[4] It may also cause damage to organs through prolonged or repeated exposure and is toxic to aquatic life with long-lasting effects.[4] Proper personal protective equipment (PPE), including gloves and respiratory protection, should be used when handling this chemical.[8][9] It is

combustible and incompatible with strong oxidizing agents.[6][8] Storage should be in a well-ventilated place, separated from strong oxidants and acids.[8]

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